

An In-depth Technical Guide to Ethyl 4-(trifluoromethyl)benzoate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: **Ethyl 4-(trifluoromethyl)benzoate**

Cat. No.: **B1297850**

[Get Quote](#)

This technical guide provides a comprehensive overview of the molecular structure, weight, and other key physicochemical properties of **Ethyl 4-(trifluoromethyl)benzoate**. It is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Core Molecular Information

Ethyl 4-(trifluoromethyl)benzoate is an organic compound that serves as a versatile building block in the synthesis of various pharmaceuticals and agrochemicals.^[1] The presence of the trifluoromethyl group significantly influences its chemical reactivity and physical properties.^[1]

Molecular Structure

The structure of **Ethyl 4-(trifluoromethyl)benzoate** consists of a benzene ring substituted with an ethyl ester group at one end and a trifluoromethyl group at the para (4-position).

IUPAC Name: **ethyl 4-(trifluoromethyl)benzoate**^{[2][3]} SMILES:

CCOC(=O)C1=CC=C(C=C1)C(F)(F)F^[4] InChI: InChI=1S/C10H9F3O2/c1-2-15-9(14)7-3-5-8(6-4-7)10(11,12,13)/h3-6H,2H2,1H3^{[2][3]}

Physicochemical Data

The quantitative properties of **Ethyl 4-(trifluoromethyl)benzoate** are summarized in the table below for easy reference and comparison.

Property	Value	Source(s)
Molecular Formula	$C_{10}H_9F_3O_2$	[1] [2] [3] [4] [5] [6]
Molecular Weight	218.17 g/mol	[4] [5] [6]
218.1725 g/mol	[2] [7]	
218.18 g/mol	[1]	
CAS Number	583-02-8	[1] [2] [3] [4] [5] [6] [7]
Density	1.23 g/cm ³	[5]
1.24 g/cm ³	[1]	
Boiling Point	80-81 °C at 5 torr	[5]
80 °C at 5 mmHg	[1]	
Refractive Index	1.447	[5]
1.45 (at 20°C)	[1]	
Appearance	Colorless to almost colorless clear liquid	[1]

Experimental Protocols

A common method for the synthesis of **Ethyl 4-(trifluoromethyl)benzoate** involves the reaction of ethyl benzoate with trifluoromethyl anhydride in the presence of a Lewis acid catalyst.

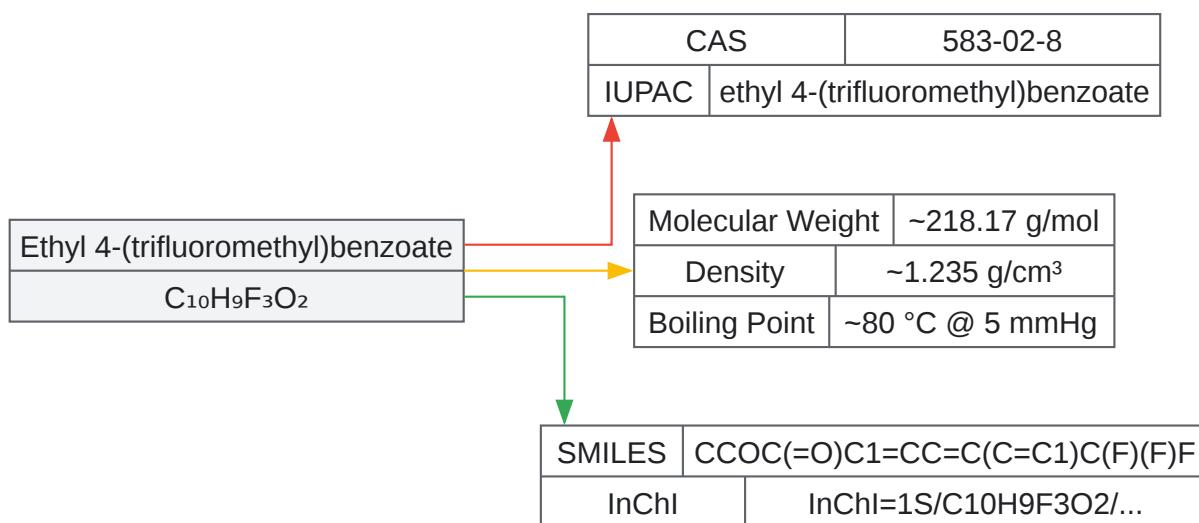
Synthesis of **Ethyl 4-(trifluoromethyl)benzoate**[\[4\]](#)

- Reactants:
 - Ethyl benzoate
 - Trifluoromethyl anhydride
 - Aluminium chloride (catalyst)

- Procedure:
 - In a suitable reaction vessel, ethyl benzoate is dissolved in an appropriate solvent.
 - Aluminium chloride is added to the solution, which acts as a Lewis acid to facilitate the reaction.
 - Trifluoromethyl anhydride is then introduced to the reaction mixture.
 - The reaction proceeds, leading to the formation of **Ethyl 4-(trifluoromethyl)benzoate** and ethyl 2-chlorobenzoate as a byproduct.
 - Upon completion of the reaction, the desired product can be separated from the byproduct by filtration.
- Note: This is a generalized protocol. Specific reaction conditions such as temperature, reaction time, and solvent choice may vary and should be optimized for best results.

Logical Relationship of Key Information

The following diagram illustrates the core attributes and identifiers of **Ethyl 4-(trifluoromethyl)benzoate**.



[Click to download full resolution via product page](#)

Caption: Key identifiers and properties of **Ethyl 4-(trifluoromethyl)benzoate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. Ethyl 4-(trifluoromethyl)benzoate [webbook.nist.gov]
- 3. Ethyl 4-(trifluoromethyl)benzoate | C10H9F3O2 | CID 521827 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. Ethyl 4-(Trifluoromethyl)Benzoate | 583-02-8 | FE80988 [biosynth.com]
- 5. Page loading... [guidechem.com]
- 6. Ethyl 4-(trifluoromethyl)benzoate - Lead Sciences [lead-sciences.com]
- 7. Ethyl 4-(trifluoromethyl)benzoate [webbook.nist.gov]
- To cite this document: BenchChem. [An In-depth Technical Guide to Ethyl 4-(trifluoromethyl)benzoate]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1297850#ethyl-4-trifluoromethyl-benzoate-molecular-structure-and-weight>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com